

Application Note: Preparation of MRS 1754 Stock Solution in DMSO

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Compound of Interest

Compound Name: MRS 1754

Cat. No.: B1676832

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **MRS 1754** using Dimethyl Sulfoxide (DMSO) as the solvent. **MRS 1754** is a potent and selective antagonist for the A2B adenosine receptor, making it a critical tool in pharmacological research, particularly in studies related to inflammation, asthma, and cancer. [1][2] Proper preparation of stock solutions is essential to ensure experimental accuracy and reproducibility. This note includes chemical properties, solubility data, a step-by-step protocol, and diagrams of the experimental workflow and the relevant signaling pathway.

Chemical and Physical Properties

MRS 1754, with the chemical name N-(4-Cyanophenyl)-2-[4-(2,3,6,7-tetrahydro-2,6-dioxo-1,3-dipropyl-1H-purin-8-yl)phenoxy]-acetamide, is a xanthine derivative.[3] Its key properties are summarized below.

Property	Value	Reference
Synonyms	MRS-1754, N-(4-Cyanophenyl)-2-[4-(2,3,6,7-tetrahydro-2,6-dioxo-1,3-dipropyl-1H-purin-8-yl)phenoxy]-acetamide	[3]
CAS Number	264622-58-4	[4][5]
Molecular Formula	C ₂₆ H ₂₆ N ₆ O ₄	[3][4][6][7]
Molecular Weight	486.52 g/mol (anhydrous basis)	[4][7]
Appearance	White to off-white solid	[4]

Solubility Profile

The solubility of **MRS 1754** can vary based on the solvent and conditions. DMSO is a common and effective solvent for preparing concentrated stock solutions.

Solvent	Maximum Concentration	Conditions	Reference
DMSO	~12.33 mM (6 mg/mL)	Requires sonication. Use of new, anhydrous DMSO is recommended as hygroscopic DMSO can reduce solubility.	[4]
DMSO	5 mM (~2.43 mg/mL)	Requires gentle warming.	[7]
Water	< 0.1 mg/mL	Insoluble.	[4]

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MRS 1754** in DMSO.

Materials and Equipment:

- **MRS 1754** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile tips
- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Safety Precautions:

- Always wear appropriate PPE when handling chemical reagents.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin.^[8] Handle with care.

Step-by-Step Procedure:

- Calculate the Required Mass:
 - Use the formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)}$

- To prepare 1 mL of a 10 mM stock solution:
- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 486.52 \text{ g/mol} = 4.865 \text{ mg}$
- Weigh the Compound:
 - Carefully weigh out 4.87 mg of **MRS 1754** powder using an analytical balance and place it into a sterile microcentrifuge tube or vial.
- Add Solvent:
 - Add 1 mL of high-purity DMSO to the tube containing the **MRS 1754** powder.
- Dissolve the Compound:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes or warm it gently in a water bath (37°C) until the solid is completely dissolved.^[4] Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquot and Store:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[4]
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Stock Solution Preparation Table:

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.49 mg	2.43 mg	4.87 mg
5 mM	2.43 mg	12.16 mg	24.33 mg
10 mM	4.87 mg	24.33 mg	48.65 mg

Storage and Stability

Proper storage is crucial for maintaining the integrity of **MRS 1754**.

Form	Storage Temperature	Stability Period	Reference
Solid Powder	-20°C	3 years (desiccated)	[4][5]
Solid Powder	Room Temperature	Stable (desiccated)	
DMSO Stock Solution	-80°C	2 years	[4]
DMSO Stock Solution	-20°C	1 year	[4]

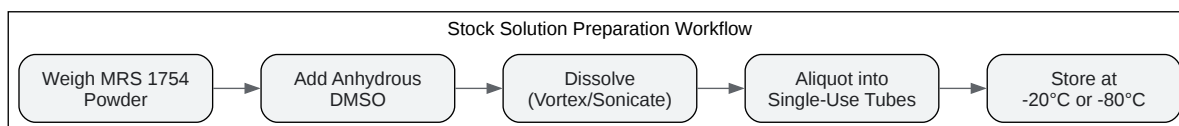
Note: It is strongly recommended to aliquot the stock solution to avoid multiple freeze-thaw cycles, which can lead to product inactivation.[4]

Mechanism of Action and Signaling

MRS 1754 is a selective antagonist of the A2B adenosine receptor (A2BR).[4] Adenosine receptors are G protein-coupled receptors (GPCRs) that mediate the physiological effects of adenosine.[1] The A2BR subtype couples to Gs and Gq proteins. Upon activation by adenosine, it stimulates adenylyl cyclase, leading to increased intracellular cAMP, and can also activate phospholipase C, resulting in a rise in intracellular calcium.[1] As an antagonist, **MRS 1754** binds to the A2BR and blocks these downstream signaling events. It is highly selective for human A2BR ($K_i = 1.97$ nM) over other adenosine receptor subtypes.[6]

Visualizations

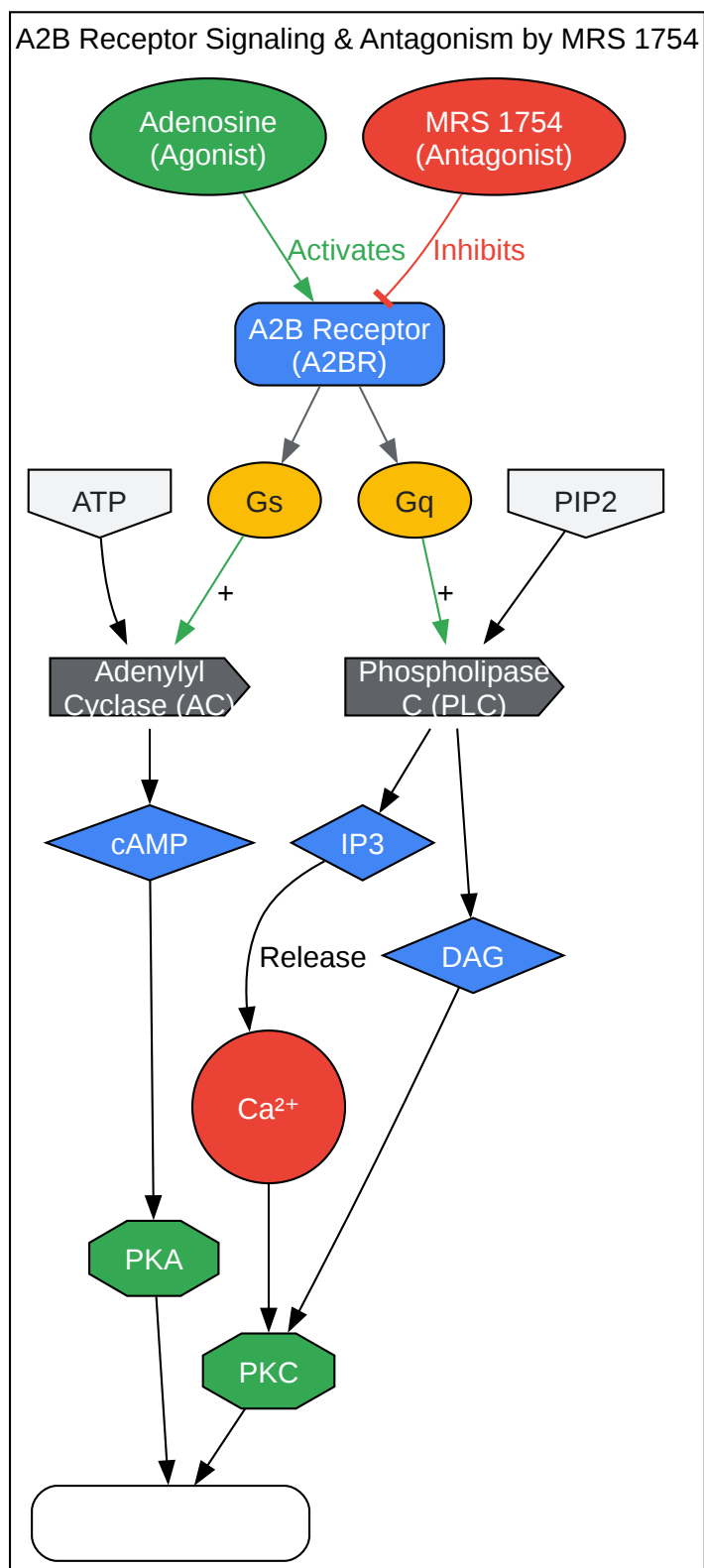
Experimental Workflow



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Caption: Workflow for preparing **MRS 1754** stock solution.

A2B Adenosine Receptor Signaling Pathway



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Caption: A2B receptor signaling and inhibition by **MRS 1754**.

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References

- 1. immune-system-research.com [immune-system-research.com]
- 2. MRS 1754 [myskinrecipes.com]
- 3. medkoo.com [medkoo.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. adooq.com [adooq.com]
- 6. caymanchem.com [caymanchem.com]
- 7. rndsystems.com [rndsystems.com]
- 8. Dimethyl Sulfoxide | (CH₃)₂SO | CID 679 - PubChem [pubchem.ncbi.nlm.nih.gov]
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